

Biosynthesis pathway of dihydronepetalactone from nepetalactone

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Compound of Interest

Compound Name: Dihydronepetalactone

Cat. No.: B1200969

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The Biosynthesis of Dihydronepetalactone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Nepetalactone, a volatile iridoid monoterpene, is the principal bioactive compound in catnip (*Nepeta cataria*) and is renowned for its euphoric effects on felines and its potent insect-repellent properties. Its reduced form, **dihydronepetalactone**, is also a naturally occurring constituent in *Nepeta* species and has demonstrated significant insect repellent activity. Understanding the biosynthetic pathway from the precursor nepetalactone to **dihydronepetalactone** is crucial for the potential biotechnological production of these compounds for use in agriculture and human health. This technical guide provides an in-depth overview of the current knowledge on this pathway, including the well-characterized synthesis of nepetalactone and the subsequent, less-defined conversion to **dihydronepetalactone**. It consolidates quantitative data, details relevant experimental protocols, and visualizes the involved pathways and workflows.

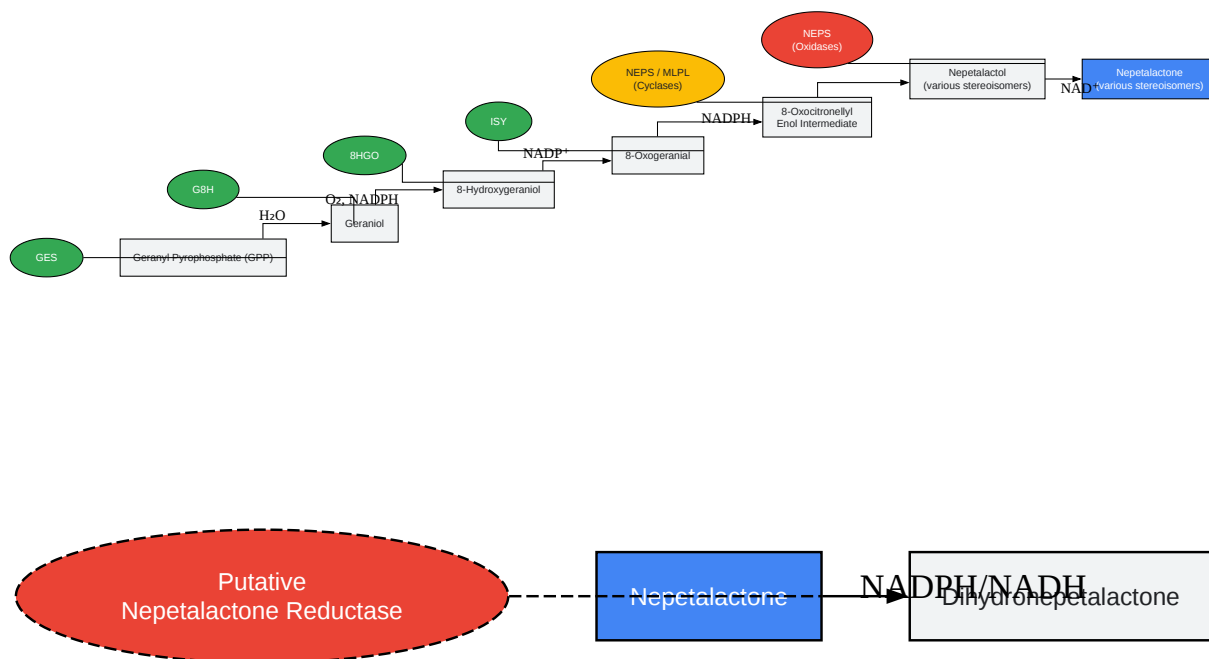
The Core Biosynthetic Pathway to Nepetalactone

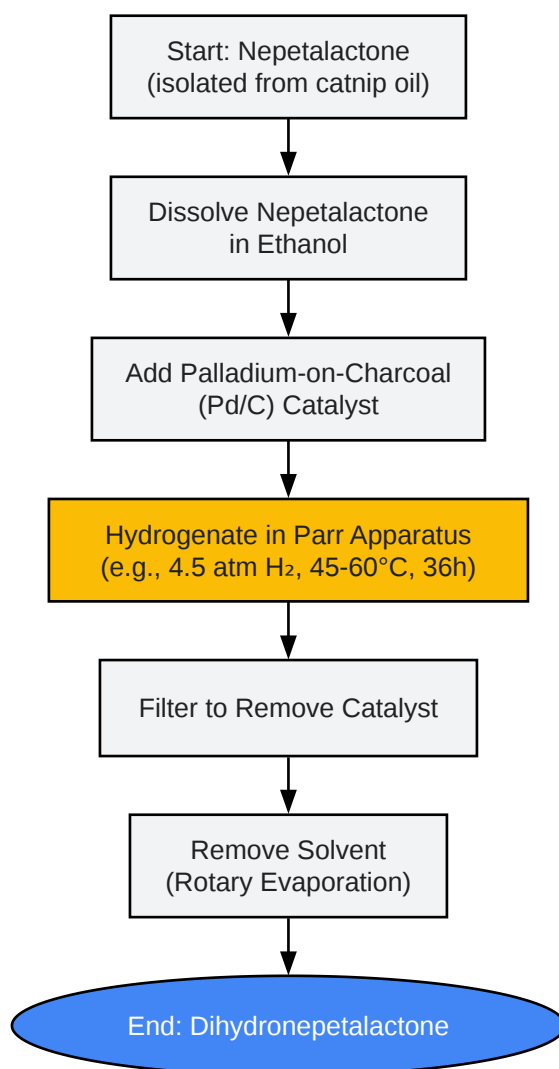
The biosynthesis of nepetalactone is a multi-step enzymatic process that originates from the general terpenoid pathway. The primary precursor is geranyl pyrophosphate (GPP), which

undergoes a series of transformations catalyzed by several key enzymes to form the various stereoisomers of nepetalactone.

The established enzymatic steps are as follows:

- Geraniol Synthase (GES): GES catalyzes the hydrolysis of GPP to form geraniol.
- Geraniol-8-hydroxylase (G8H): This cytochrome P450 monooxygenase hydroxylates geraniol to 8-hydroxygeraniol.
- 8-hydroxygeraniol oxidoreductase (8HGO): 8-hydroxygeraniol is then oxidized to 8-oxogeranial.
- Iridoid Synthase (ISY): ISY catalyzes the reductive cyclization of 8-oxogeranial into a reactive enol intermediate, which is a critical step in the formation of the iridoid skeleton.
- Nepetalactol-related short-chain dehydrogenase/reductase (NEPS): This family of enzymes, along with major latex protein-like (MLPL) enzymes, controls the stereoselective cyclization of the enol intermediate into different nepetalactol stereoisomers. Subsequently, specific NEPS enzymes oxidize these nepetalactols to the corresponding nepetalactone stereoisomers.





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